

Analyzing WAM2layers Output Data in Python: An Application Note

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Compound of Interest

Compound Name: WAM2

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This application note provides a detailed protocol for analyzing output data from the **WAM2layers** atmospheric moisture tracking model using Python. **WAM2layers** is a powerful tool for understanding atmospheric dynamics and studying rainfall patterns by mapping their sources and sinks.^[1] This guide will walk you through the necessary steps to install required software, load, and analyze the model's output, and visualize the results.

Data Presentation

WAM2layers output typically consists of gridded atmospheric data that quantifies the movement of moisture. The primary output variables will differ depending on whether a forward or backward tracking experiment was performed. Key quantitative data from a **WAM2layers** analysis can be summarized as follows:

Data Category	Potential Variable Names (in NetCDF output)	Description	Dimensions	Units
Tracked Moisture Fluxes	ft_n, ft_e	Vertically integrated northward and eastward moisture fluxes of tagged water vapor.	time, latitude, longitude	$\text{kg m}^{-1} \text{s}^{-1}$
Tracked Precipitable Water	s_track	The amount of tagged water vapor in the atmospheric column.	time, latitude, longitude	kg m^{-2}
Source/Sink Contributions	e_track, p_track	Tracked evaporation (source) or precipitation (sink) at the surface.	time, latitude, longitude	$\text{kg m}^{-2} \text{s}^{-1}$
Moisture Balance	moisture_budget_error	The error in the moisture budget calculation, useful for assessing model performance.	time, latitude, longitude	kg m^{-2}

Note: The exact variable names may vary based on the specific version of **WAM2layers** and the configuration of the experiment. It is essential to inspect the output file to determine the precise names of the variables.

Experimental Protocols

This section details the methodology for loading, analyzing, and visualizing **WAM2layers** output data using Python. The recommended library for handling this type of gridded data is xarray, which provides a powerful and intuitive interface for working with labeled multi-dimensional arrays, such as those found in NetCDF files.

Software Installation

First, ensure you have Python 3.9 or higher installed. The **wam2layers** package and its dependencies can be installed using pip. It is highly recommended to use a virtual environment to manage project dependencies.

This installation includes xarray for data handling and cartopy and matplotlib for plotting.

Loading WAM2layers Output Data

WAM2layers output is typically saved in NetCDF format (.nc files). The xarray library is the standard tool for reading and writing these files in the atmospheric and climate sciences.

The following Python script demonstrates how to open a **WAM2layers** output file:

Data Inspection and Exploration

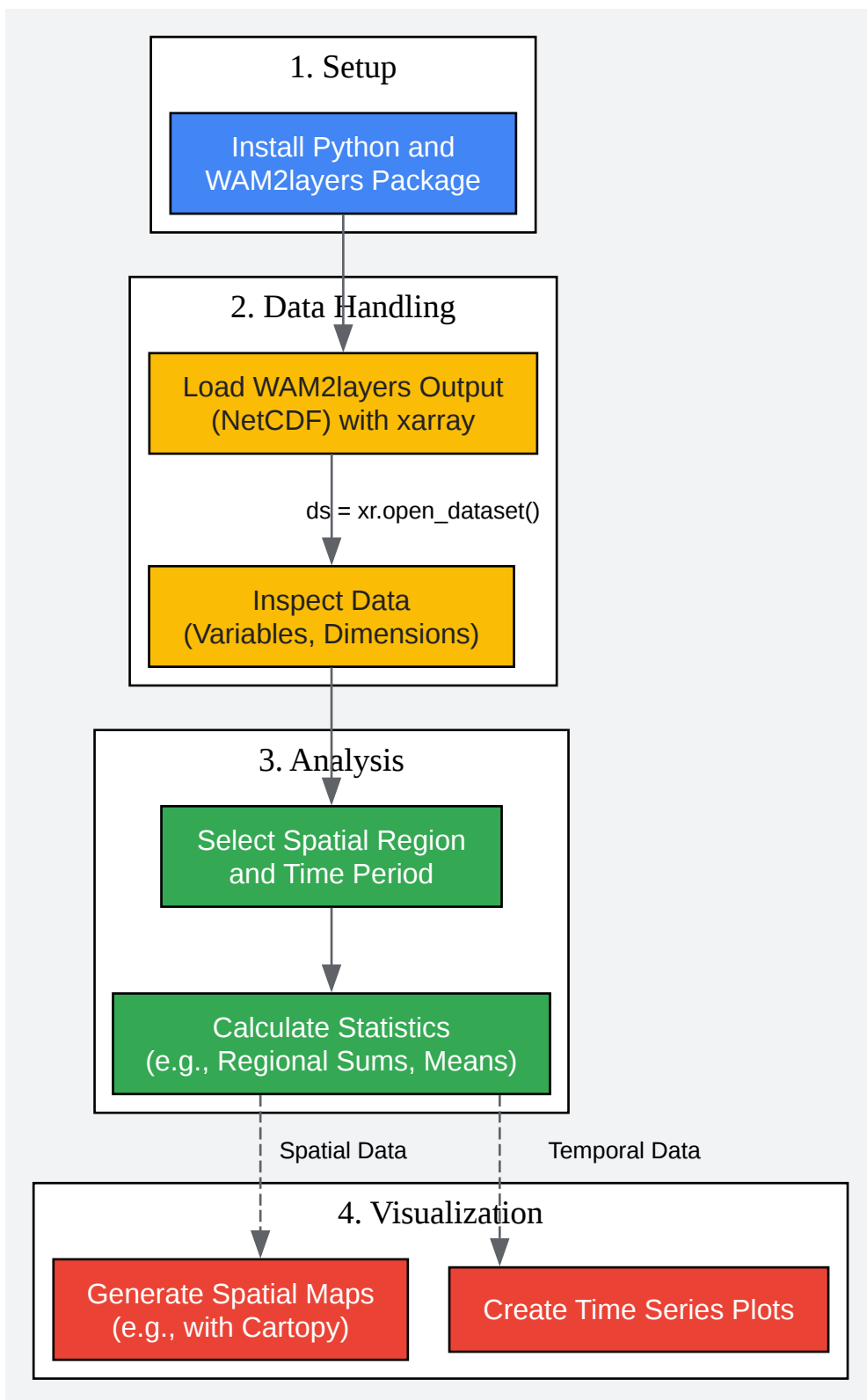
After loading the dataset, the first step is to inspect its contents to understand the variables, dimensions, and metadata.

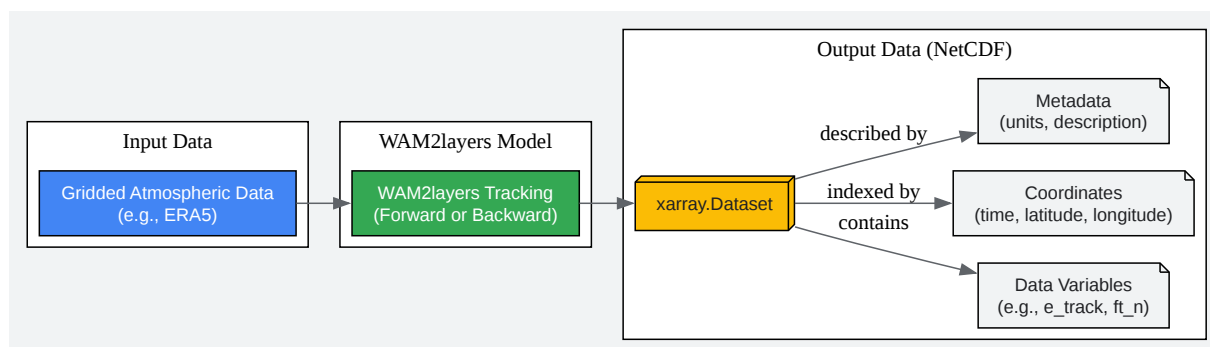
Basic Analysis: Calculating Regional Moisture Sources

A common analysis is to calculate the total moisture contribution from a specific region over time. This involves selecting a spatial area and summing the tracked evaporation or precipitation.

Mandatory Visualization

Clear visualization is crucial for interpreting the spatial and temporal patterns in **WAM2layers** output. The following diagrams, generated using Graphviz, illustrate key workflows and relationships.





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References

- 1. Tracking — WAM2layers documentation [wam2layers.readthedocs.io]
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